

Application Notes and Protocols: Preparation of Disulergine Stock Solutions

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Compound of Interest

Compound Name: Disulergine

Cat. No.: B1670776

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Introduction

Disulergine is an ergoline derivative and a dopamine D2 receptor agonist, making it a compound of interest in neuroscience research and drug development, particularly in studies related to prolactin inhibition and dopaminergic signaling.^[1] Proper preparation of stock solutions is critical for obtaining accurate, reproducible, and reliable experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **Disulergine** stock solutions for in vitro and in vivo research applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to the accurate preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₄ N ₄ O ₂ S	[2]
Molecular Weight	348.47 g/mol	[2]
Appearance	Solid (form may vary)	Assumed
Solubility	DMSO: Data not available. Assumed to be soluble based on the common use of DMSO for similar compounds. Ethanol: Data not available. Water: Data not available.	

Note: Specific solubility data for **Disulergine** in common laboratory solvents is not readily available in the reviewed literature. Dimethyl sulfoxide (DMSO) is a common solvent for ergoline derivatives and is recommended as the initial solvent of choice. Researchers should perform small-scale solubility tests to determine the optimal solvent and concentration for their specific experimental needs.

Experimental Protocol: Preparation of a 10 mM Disulergine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Disulergine** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials and Equipment

- **Disulergine** powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator or water bath

Calculations

To prepare a 10 mM stock solution, the required mass of **Disulergine** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 348.47 \text{ g/mol} = 3.4847 \text{ mg}$$

Table of Pre-calculated Masses for Common Volumes:

Desired Volume of 10 mM Stock	Calculated Mass of Disulergine (mg)
1 mL	3.48
5 mL	17.42
10 mL	34.85

Step-by-Step Procedure

- **Equilibration:** Allow the vial of **Disulergine** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh the calculated amount of **Disulergine** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **Disulergine** powder.

- **Dissolution:** Tightly cap the vial and vortex for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained.
- **Warming and Sonication (if necessary):** If the compound does not fully dissolve, warm the solution to 37°C in a water bath for 5-10 minutes and vortex again. Sonication can also be used to aid dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **Disulergine** stock solution.

Storage Condition	Recommendation
Stock Solution (in DMSO)	Store aliquots at -20°C or -80°C for long-term storage.
Freeze-Thaw Cycles	Minimize freeze-thaw cycles as they can lead to compound degradation. Use freshly prepared aliquots for experiments.
Light Sensitivity	As an ergoline derivative, Disulergine may be light-sensitive. Store solutions in amber vials or tubes protected from light.
Stability	The long-term stability of Disulergine in DMSO has not been formally reported. It is recommended to prepare fresh stock solutions regularly and visually inspect for any signs of precipitation or degradation before use. For critical applications, periodic quality control by methods such as HPLC is advised.

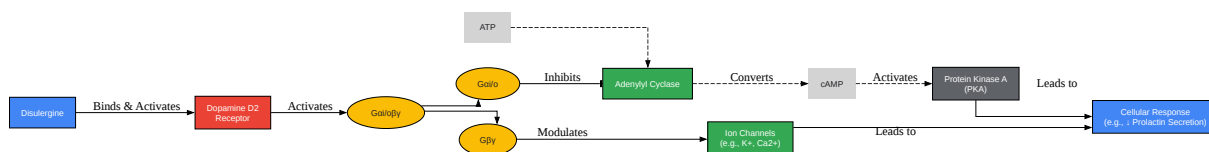
Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Disulergine** powder and its solutions.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for the most comprehensive safety and handling information. As a specific SDS for **Disulergine** is not readily available, researchers should handle it with the care afforded to a novel chemical entity.

Disulergine Mechanism of Action: Dopamine D2 Receptor Signaling Pathway

Disulergine acts as a dopamine D2 receptor agonist. The D2 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the G α i/o subunit. Activation of the D2 receptor by an agonist like **Disulergine** initiates a signaling cascade that leads to the inhibition of adenylyl

cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of various downstream effectors.

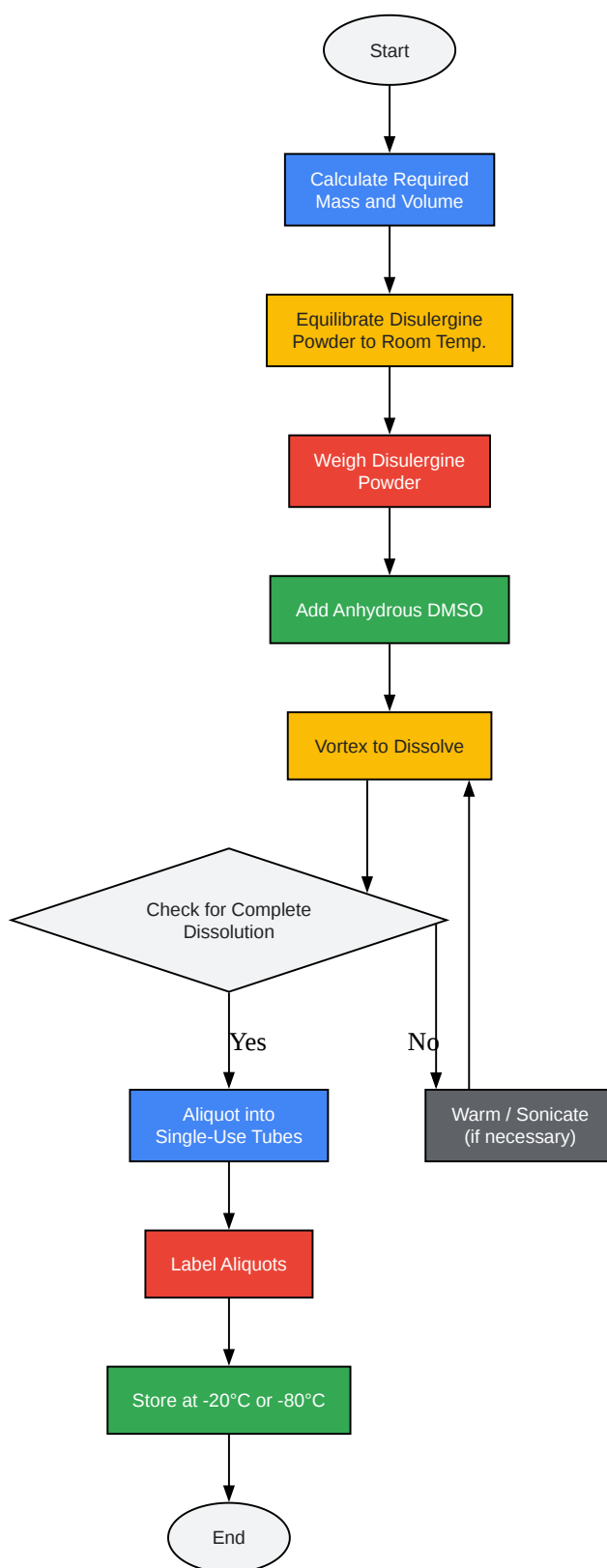


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Caption: **Disulergine** activates the D2 receptor, leading to G-protein modulation of cellular effectors.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **Disulergine** stock solutions.



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References

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